

Synthesis of 2-(2-Hydroxyethoxy)benzoic Acid: An Application and Protocol Guide

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Compound of Interest

Compound Name: 2-(2-Hydroxyethoxy)benzoic acid

CAS No.: 55211-84-2

Cat. No.: B1274192

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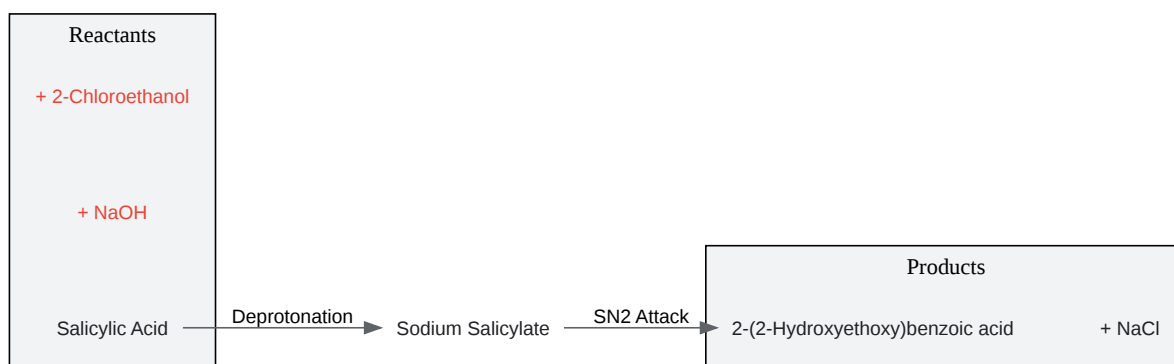
This document provides a comprehensive guide for the synthesis of **2-(2-Hydroxyethoxy)benzoic acid**, a valuable intermediate in pharmaceutical and materials science research. The protocol detailed herein is based on the principles of the Williamson ether synthesis, a robust and widely applicable method for the formation of ethers. This guide is intended for researchers, scientists, and drug development professionals, offering not only a step-by-step procedure but also the underlying chemical principles and safety considerations essential for successful and safe execution.

Introduction

2-(2-Hydroxyethoxy)benzoic acid is an organic compound of interest due to its bifunctional nature, possessing both a carboxylic acid and a primary alcohol moiety. This unique structure makes it a versatile building block in the synthesis of more complex molecules, including polymers and active pharmaceutical ingredients. The Williamson ether synthesis provides a reliable route to this compound, proceeding via a bimolecular nucleophilic substitution (S_N2) mechanism. In this reaction, the phenoxide of salicylic acid acts as a nucleophile, attacking the electrophilic carbon of 2-chloroethanol to form the desired ether linkage.

Reaction Scheme

The overall transformation for the synthesis of **2-(2-hydroxyethoxy)benzoic acid** is depicted below:



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Caption: General reaction scheme for the synthesis of **2-(2-Hydroxyethoxy)benzoic acid**.

Materials and Reagents

Reagent/Material	Grade	Supplier	Notes
Salicylic Acid	Reagent	Sigma-Aldrich	---
Sodium Hydroxide (NaOH)	Reagent	Fisher Scientific	Pellets or solution
2-Chloroethanol	Reagent	Sigma-Aldrich	Highly Toxic
Hydrochloric Acid (HCl)	Concentrated	Fisher Scientific	For acidification
Diethyl Ether	ACS Grade	VWR	For extraction
Anhydrous Magnesium Sulfate (MgSO ₄)	Reagent	Sigma-Aldrich	For drying
Water	Deionized	---	For workup and recrystallization

Equipment

- Round-bottom flask with reflux condenser
- Heating mantle with stirrer
- Separatory funnel
- Büchner funnel and filter flask
- Rotary evaporator
- Melting point apparatus
- Standard laboratory glassware (beakers, graduated cylinders, etc.)
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves

Experimental Protocol

This protocol is designed for the synthesis of **2-(2-hydroxyethoxy)benzoic acid** on a laboratory scale.

Part 1: Formation of Sodium Salicylate

- **Preparation of Sodium Hydroxide Solution:** In a well-ventilated fume hood, prepare a 2 M solution of sodium hydroxide by dissolving 8.0 g of NaOH pellets in 100 mL of deionized water. Caution: The dissolution of NaOH is highly exothermic. Add the pellets to water slowly and with constant stirring. Allow the solution to cool to room temperature.
- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stir bar, add 13.8 g (0.1 mol) of salicylic acid.
- **Deprotonation:** Slowly add the prepared 2 M NaOH solution to the round-bottom flask containing the salicylic acid. Stir the mixture at room temperature for 30 minutes to ensure complete formation of the sodium salicylate salt. The salicylic acid will dissolve as the salt is formed.

Part 2: Williamson Ether Synthesis

- **Addition of 2-Chloroethanol:** To the solution of sodium salicylate, add 8.86 g (0.11 mol) of 2-chloroethanol. Extreme Caution: 2-Chloroethanol is highly toxic and should be handled with appropriate personal protective equipment in a fume hood.
- **Reflux:** Attach a reflux condenser to the round-bottom flask and heat the reaction mixture to a gentle reflux using a heating mantle. Maintain the reflux for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TCC).
- **Cooling:** After the reflux period, turn off the heat and allow the reaction mixture to cool to room temperature.

Part 3: Work-up and Purification

- **Acidification:** Once cooled, transfer the reaction mixture to a beaker and slowly add concentrated hydrochloric acid dropwise with stirring until the solution is acidic (pH ~2), which can be checked with litmus paper. A white precipitate of the crude **2-(2-hydroxyethoxy)benzoic acid** should form.

- **Isolation of Crude Product:** Cool the mixture in an ice bath for 30 minutes to ensure complete precipitation. Collect the crude product by vacuum filtration using a Büchner funnel. Wash the solid with a small amount of cold deionized water to remove any inorganic salts.
- **Extraction (Optional):** For a more thorough purification, the acidic aqueous solution can be extracted with diethyl ether (3 x 50 mL). The combined organic layers are then washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure to yield the crude product.
- **Recrystallization:** The crude product can be further purified by recrystallization. While a specific solvent system for this compound is not widely reported, a common solvent for benzoic acid derivatives is hot water or an ethanol/water mixture.^{[1][2]} Dissolve the crude solid in a minimal amount of boiling water. If the solid does not fully dissolve, add small portions of hot ethanol until a clear solution is obtained. Allow the solution to cool slowly to room temperature, and then in an ice bath to induce crystallization.
- **Final Product Collection:** Collect the purified crystals by vacuum filtration, wash with a small amount of cold water, and dry in a desiccator or a vacuum oven at low heat.

Characterization

The identity and purity of the synthesized **2-(2-hydroxyethoxy)benzoic acid** should be confirmed by analytical techniques.

Property	Expected Value
Appearance	White to off-white solid
Molecular Formula	C ₉ H ₁₀ O ₄
Molecular Weight	182.17 g/mol ^[3]
Melting Point	Approximately 220 °C ^[4]

Further characterization can be performed using:

- ¹H NMR and ¹³C NMR Spectroscopy: To confirm the chemical structure.

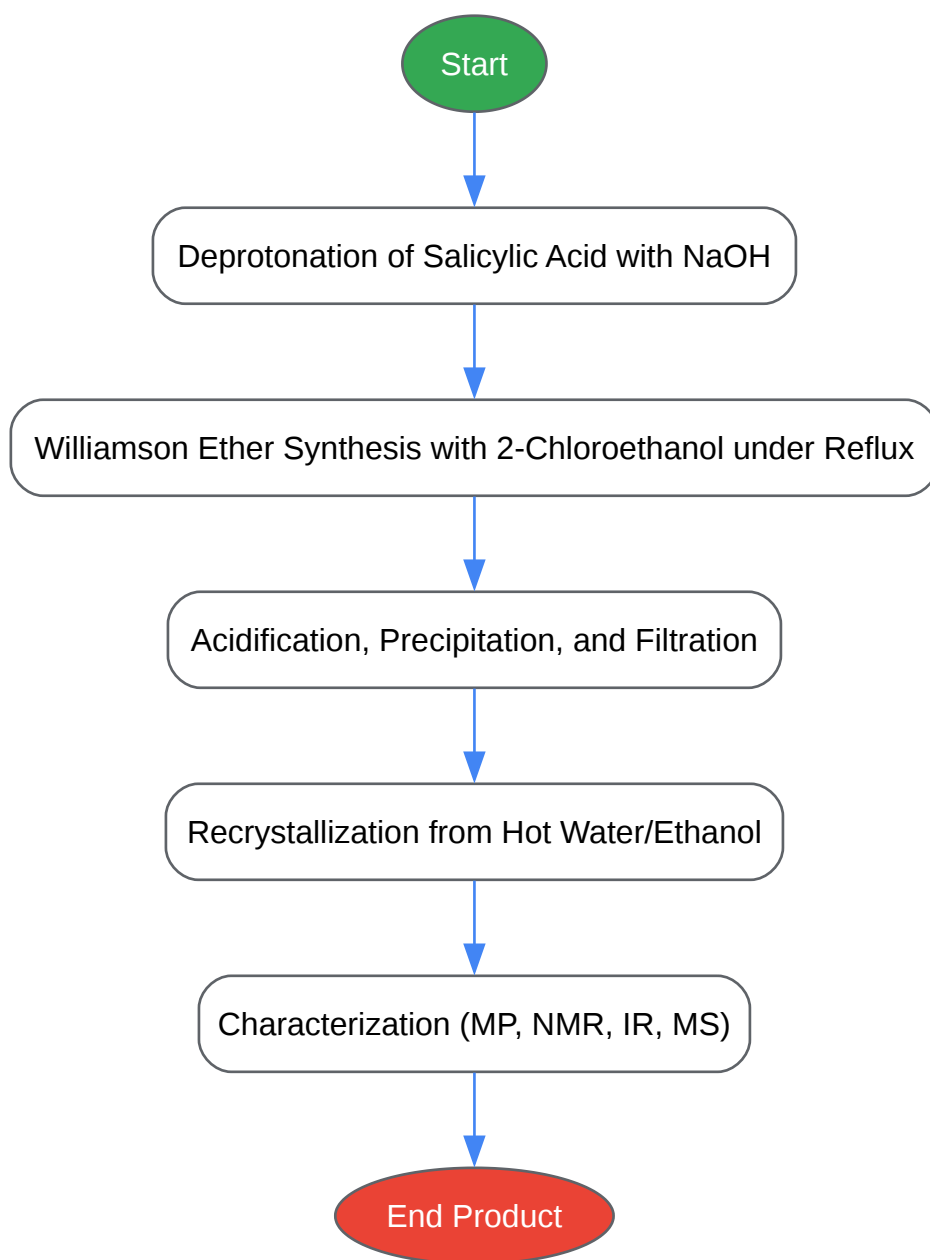
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups (O-H, C=O, C-O).
- Mass Spectrometry: To determine the molecular weight of the compound.

Safety Precautions

This synthesis involves the use of hazardous chemicals and should only be performed by trained personnel in a well-ventilated fume hood.

- Sodium Hydroxide (NaOH): Corrosive and can cause severe skin burns and eye damage.^[5]
^[6] Always wear appropriate PPE, including gloves and safety goggles. Handle solid NaOH with care to avoid generating dust.
- 2-Chloroethanol: Highly toxic and flammable. It is fatal if swallowed, in contact with skin, or if inhaled.^[7] Handle only in a chemical fume hood with appropriate PPE, including chemical-resistant gloves and a lab coat. Ensure there are no ignition sources nearby.
- Hydrochloric Acid (HCl): Concentrated HCl is corrosive and can cause severe burns. Handle with care and appropriate PPE.
- Diethyl Ether: Highly flammable. Use in a well-ventilated area away from any ignition sources.

Workflow Diagram



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Caption: Step-by-step workflow for the synthesis of **2-(2-Hydroxyethoxy)benzoic acid**.

Discussion

The Williamson ether synthesis is a reliable method for preparing ethers, especially from phenols which are readily deprotonated to form the nucleophilic phenoxide. The choice of a strong base like sodium hydroxide is sufficient to deprotonate the acidic phenolic proton of

salicylic acid. The subsequent SN2 reaction with 2-chloroethanol proceeds to form the desired ether.

The work-up procedure is critical for isolating the product. Acidification is necessary to protonate the carboxylate and precipitate the less soluble carboxylic acid. Recrystallization is a powerful technique for purifying the solid product, removing any unreacted starting materials or byproducts. The choice of recrystallization solvent is crucial; an ideal solvent will dissolve the compound when hot but not when cold, allowing for the formation of pure crystals upon cooling.

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